

Essential Safety and Logistical Information for Handling JH530

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	JH530	
Cat. No.:	B14884342	Get Quote

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **JH530** is not publicly available. This document provides guidance based on general best practices for handling potent, bioactive small molecules in a research setting. All procedures must be conducted after a thorough, substance-specific risk assessment by qualified personnel.

JH530 is a potent methousis inducer investigated for its anti-tumor properties, particularly in triple-negative breast cancer (TNBC) cells. Its handling requires stringent safety protocols to minimize exposure to researchers and the environment.

Ouantitative Data Summary

Property	Value	Source
CAS Number	2928616-74-2	Internal Database
Molecular Formula	C22H24BrN7O2S	Internal Database
Molecular Weight	530.44 g/mol	Internal Database
Appearance	Solid (assumed)	N/A
Solubility	N/A	N/A
Storage Temperature	-20°C	Internal Database

Personal Protective Equipment (PPE)



A risk assessment should guide the selection of PPE. For potent compounds like **JH530**, the following are recommended:

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air- purifying respirator (PAPR) or N95/FFP3 respirator with a face shield- Disposable, solid- front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Disposable sleeves	High risk of aerosolization and inhalation of a potent powder. Full respiratory protection and double gloving provide enhanced protection.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.
General Laboratory Handling	- Lab coat- Safety glasses- Single pair of nitrile gloves	Standard laboratory practice to prevent incidental contact.

Operational Plan

Preparation and Engineering Controls

- Designated Area: All work with JH530 should be conducted in a designated area, such as a chemical fume hood, to minimize contamination of the general laboratory space.
- Ventilation: Ensure the chemical fume hood is functioning correctly and has a current certification.
- Spill Kit: A spill kit containing absorbent materials, appropriate deactivating agents (if known), and waste disposal bags should be readily accessible.
- Decontamination: Prepare a fresh decontamination solution (e.g., 1% sodium hypochlorite, followed by 70% ethanol, if compatible with the compound and surfaces) for cleaning work



Check Availability & Pricing

surfaces before and after handling.

Step-by-Step Handling Procedure

- Don PPE: Put on the appropriate PPE as outlined in the table above.
- Prepare Work Surface: Cover the work surface in the fume hood with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, use an analytical balance inside a ventilated enclosure or a chemical fume hood. Use anti-static weighing dishes.
- Dissolving: To prepare a solution, add the solvent to the vial containing the pre-weighed
 JH530. Cap the vial and vortex or sonicate until fully dissolved.
- Aliquoting: Use calibrated pipettes with filtered tips to aliquot the solution.
- Post-Handling: After completing the work, decontaminate all surfaces and equipment.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination (e.g., gloves, gown, eye protection). Wash hands thoroughly.

Disposal Plan

The disposal of **JH530** and all contaminated materials must be handled with care to prevent environmental contamination and accidental exposure.[1][2]



Waste Stream	Disposal Procedure	
Unused/Expired Compound	- Do not dispose of down the drain or in regular trash.[2]- Collect in a clearly labeled, sealed container Dispose of through a certified hazardous waste vendor.	
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container Label as "Hazardous Waste" with the name of the compound.	
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self- contamination Place in a sealed bag or container labeled as hazardous waste.	
Aqueous Waste	 Collect in a sealed, labeled container Do not mix with other waste streams unless compatibility is confirmed. 	

Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays involving **JH530** are not publicly available. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling procedures outlined in this document.

Mandatory Visualization



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. easyrxcycle.com [easyrxcycle.com]
- 2. rxdestroyer.com [rxdestroyer.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling JH530]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14884342#personal-protective-equipment-for-handling-jh530]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com